

FTIR Spectrum Interpretation Guide: 4'-Hydroxy-4-Nitrobenzanilide

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Compound of Interest

Compound Name: *N*-(4-hydroxyphenyl)-4-nitrobenzamide

CAS No.: 13160-56-0

Cat. No.: B15045358

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Executive Summary

This guide provides a definitive interpretation of the Fourier Transform Infrared (FTIR) spectrum for 4'-hydroxy-4-nitrobenzanilide (also designated as **N-(4-hydroxyphenyl)-4-nitrobenzamide**).

Designed for drug development professionals and synthetic chemists, this document moves beyond simple peak listing. We compare the target molecule against its synthetic precursors (4-aminophenol and 4-nitrobenzoyl chloride) and structural analogs (4'-nitrobenzanilide) to establish a robust, self-validating identification protocol.

Key Diagnostic Features:

- Confirmation of Amide Linkage: Appearance of Amide I ($\sim 1650\text{ cm}^{-1}$) and Amide II ($\sim 1530\text{ cm}^{-1}$) bands.
- Synthesis Verification: Disappearance of the Acid Chloride C=O stretch ($\sim 1770\text{ cm}^{-1}$) and the primary Amine NH_2 doublet.

- Functional Integrity: Retention of the Phenolic OH stretch (broad, 3200–3400 cm^{-1}) and Nitro group stretches (1520/1345 cm^{-1}).[\[1\]](#)

Structural Context & Vibrational Theory

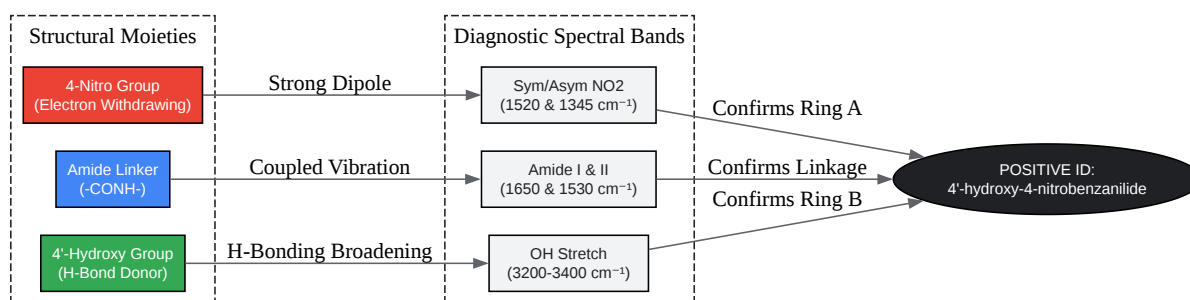
To interpret the spectrum accurately, we must deconstruct the molecule into its constituent vibrational oscillators. 4'-hydroxy-4-nitrobenzanilide is a "push-pull" system containing an electron-withdrawing nitro group and an electron-donating hydroxyl group on opposing aromatic rings, linked by a rigid amide bridge.

Molecular Vibrational Map

- Moiety A (Nitro Ring): Dominated by strong symmetric and asymmetric stretching.
- Moiety B (Amide Linker): The diagnostic center. The (Amide I) and (Amide II) are sensitive to hydrogen bonding.
- Moiety C (Phenol Ring): Characterized by the stretch and phenolic stretch.

Diagram: Vibrational Logic Flow

The following diagram illustrates the logical dependencies between structural moieties and their spectral signatures.



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Caption: Mapping structural moieties to diagnostic FTIR bands for positive identification.

Comparative Analysis: Product vs. Alternatives

Reliable characterization requires comparing the product against what it was (precursors) and what it could be confused with (analogs).

Scenario A: Synthesis Verification (Product vs. Precursors)

The most critical application of FTIR here is monitoring the reaction between 4-aminophenol and 4-nitrobenzoyl chloride.

Feature	Precursor 1: 4-Nitrobenzoyl Chloride	Precursor 2: 4-Aminophenol	Target Product	Interpretation
Carbonyl (C=O)	~1770 cm ⁻¹ (Sharp, Acid Chloride)	Absent	~1650 cm ⁻¹ (Amide I)	CRITICAL: Shift from 1770 to 1650 confirms amide formation. [2]
N-H Region	Absent	~3300-3400 cm ⁻¹ (Doublet,)	~3300 cm ⁻¹ (Single, NH)	doublet disappears; replaced by single amide NH (often overlapped by OH).
Nitro ()	1530 / 1350 cm ⁻¹	Absent	1520 / 1345 cm ⁻¹	Confirms retention of the nitro moiety.
Hydroxyl (OH)	Absent	3200-3400 cm ⁻¹ (Broad)	3200-3400 cm ⁻¹ (Broad)	Confirms retention of the phenol moiety (no esterification side reaction).

Scenario B: Structural Analog Differentiation

Distinguishing the target from 4'-nitrobenzanilide (which lacks the hydroxyl group).

- 4'-Nitrobenzanilide: Shows sharp NH stretch ~3300 cm⁻¹, but lacks the broad underlying OH envelope.
- 4'-Hydroxy-4-nitrobenzanilide: The region 3200–3500 cm⁻¹ is significantly broader due to the superposition of Amide NH and Phenolic OH hydrogen bonding.

Detailed Peak Assignment Guide

The following assignments are based on experimental correlation data for para-substituted benzanilides.

The High Frequency Region (4000 – 2500 cm^{-1})[3]

- 3400 – 3200 cm^{-1} (O-H and N-H Stretch):
 - This is a complex region. You will observe a broad absorption band characteristic of the phenolic O-H stretch involved in intermolecular hydrogen bonding.
 - Embedded within this broad envelope is the N-H stretch of the secondary amide. Unlike the primary amine precursor (), which shows a distinct doublet, this will be a single peak, likely appearing as a "shoulder" or sharp tip on the broad OH band.
- 3100 – 3000 cm^{-1} (Aromatic C-H Stretch): Weak, sharp bands just above 3000 cm^{-1} .

The Functional Group Region (1800 – 1500 cm^{-1})

- 1660 – 1640 cm^{-1} (Amide I Band):
 - Assignment: C=O Stretching (approx. 80% contribution).
 - Note: This is the most intense band for the amide linkage. Its position is lower than typical ketones due to resonance with the nitrogen lone pair.
- 1600 – 1580 cm^{-1} (Aromatic Ring Breathing):
 - Assignment: C=C Ring stretching.
 - Differentiation: Often appears as a doublet or shoulder near the Amide I/II bands.
- 1550 – 1515 cm^{-1} (Mixed Mode Region):
 - Amide II Band (~1540 cm^{-1}): N-H Bending (60%) + C-N Stretching (40%). This band is diagnostic for secondary amides; it is absent in lactams or tertiary amides.

- Asymmetric Nitro Stretch ($\sim 1520\text{ cm}^{-1}$): A very strong band. In para-nitro compounds, this often overlaps with the Amide II band, creating a massive, broad "super-peak" in the 1550–1510 range.

The Fingerprint Region (1500 – 600 cm^{-1})

- 1350 – 1335 cm^{-1} (Symmetric Nitro Stretch):
 - Assignment: Symmetric stretching.
 - Validation: Look for this sharp, intense band to confirm the nitro group's presence.^[3] It is usually distinct and isolated.
- 1260 – 1230 cm^{-1} (C-N / C-O Stretch):
 - Assignment: Amide III (C-N stretch) and Phenolic C-O stretch.
- 860 – 800 cm^{-1} (C-H Out-of-Plane Bend):
 - Assignment: Para-substitution pattern. Para-disubstituted rings typically show a strong band in the 800–850 cm^{-1} range.

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and minimize artifacts (like water vapor interference in the OH region), follow this protocol.

Method: Attenuated Total Reflectance (ATR)

Preferred for rapid qualitative analysis.

- Crystal Selection: Use a Diamond or ZnSe crystal.
- Background: Collect 32 scans of the clean air background.
- Sample Prep: Place $\sim 5\text{ mg}$ of the solid powder 4'-hydroxy-4-nitrobenzanilide onto the crystal.

- **Contact:** Apply high pressure using the anvil. Crucial: Ensure the sample is dry; moisture will exaggerate the OH region (3400 cm^{-1}) and potentially mask the NH peak.
- **Acquisition:** Collect 32-64 scans at 4 cm^{-1} resolution.

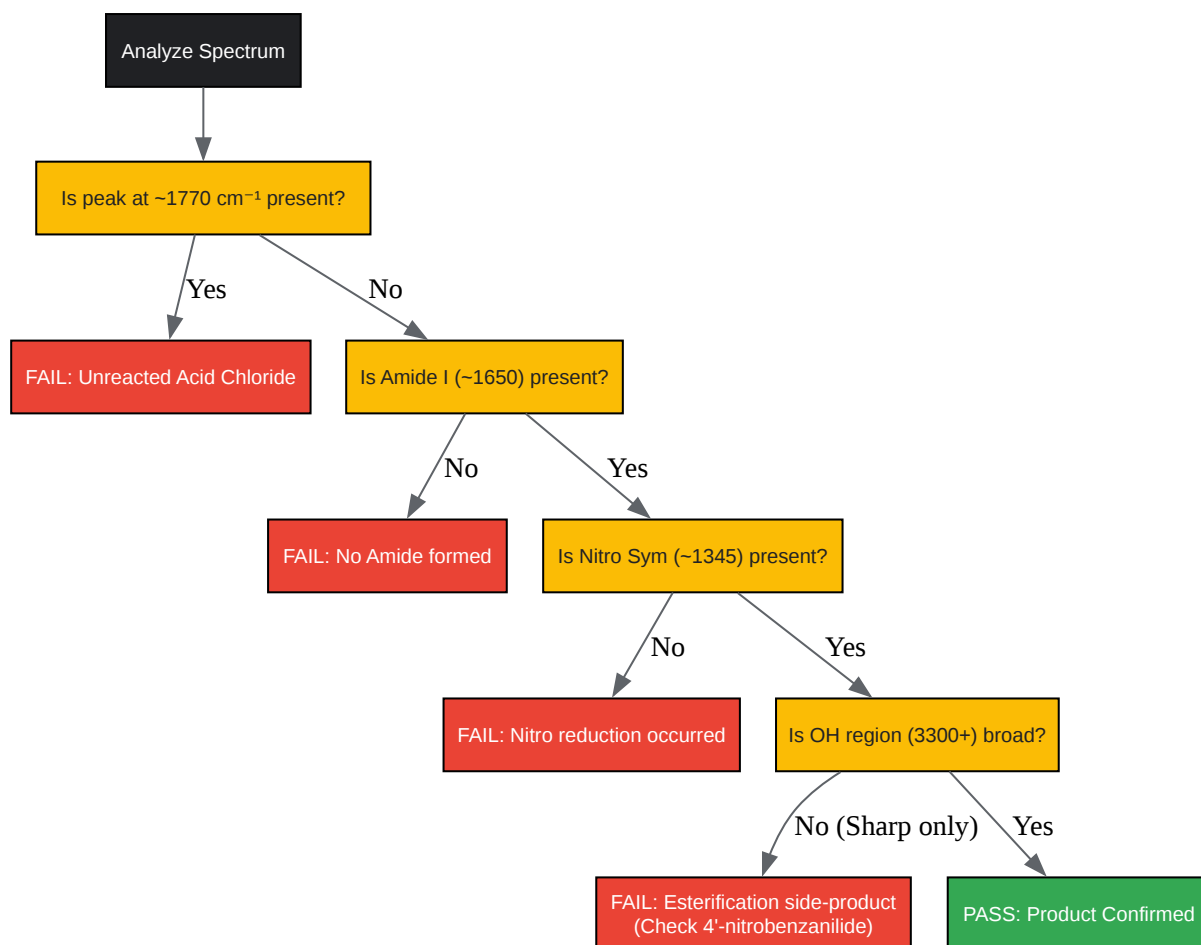
Method: KBr Pellet

Preferred for high-resolution publication data.

- **Ratio:** Mix 2 mg sample with 200 mg spectroscopic grade KBr (dried).
- **Grinding:** Grind in an agate mortar until no crystallites are visible (prevents Christiansen effect/baseline slant).
- **Pressing:** Press at 8-10 tons for 2 minutes to form a transparent disc.
- **Validation:** If the pellet is cloudy, water has been absorbed. The OH region data will be invalid. Regrind and dry.

Troubleshooting & Synthesis Validation Logic

Use this logic gate to determine if your synthesis or purification was successful.



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Caption: Decision tree for validating synthesis success via FTIR.

References

- NIST Mass Spectrometry Data Center. (2023). 4'-Nitrobenzanilide Infrared Spectrum. National Institute of Standards and Technology. [[Link](#)]
 - Note: Used as the primary reference for the non-hydroxyl

- Ufaruna, N. (2015).[4][5] "Infrared Absorption Band Assignment in Benzanilide and Some of its p-Substituted Derivatives." ChemSearch Journal, 5(2), 1–13.[4] [Link]
 - Note: Authoritative source for Amide I/II/III assignments in para-substituted benzanilides.
- Waris, G., et al. (2013). "**N-(4-Hydroxyphenyl)-4-nitrobenzamide**." Acta Crystallographica Section E, E69, o526.[6] [Link]
 - Note: Confirms the synthesis pathway and hydrogen bonding network (N-H...O and O-H...O) which dictates the spectral broadening in the 3200-3400 region.
- SpectraBase. (2023).[5] 4-Aminophenol FTIR Spectrum. John Wiley & Sons.[5][7] [Link]
 - Note: Reference for the amine precursor spectral subtraction.

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. [ijpbs.com](https://www.ijpbs.com) [ijpbs.com]
- 3. [spectroscopyonline.com](https://www.spectroscopyonline.com) [spectroscopyonline.com]
- 4. Infrared Absorption Band Assignment in Benzanilide and Some of its p-Substituted Derivatives | ChemSearch Journal [ajol.info]
- 5. 4'-Nitrobenzanilide | C₁₃H₁₀N₂O₃ | CID 76930 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 7. [spectrabase.com](https://www.spectrabase.com) [spectrabase.com]
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